

Technical Guide: Structural Elucidation of 3,5,7-Trimethyl-1-Adamantylamine

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Compound of Interest

Compound Name: 3,5,7-Trimethyl-1-adamantylamine

CAS No.: 42194-25-2

Cat. No.: B1295803

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A Critical Analysis for Pharmaceutical Quality Control & Analog Development

Executive Summary

3,5,7-Trimethyl-1-adamantylamine (TMA) represents a pivotal structural analog in the adamantane pharmacophore class.^[1] While structurally related to Memantine (3,5-dimethyl-1-adamantylamine), TMA serves two critical roles in drug development: as a potential high-lipophilicity NMDA receptor antagonist and, more commonly, as Memantine Related Compound H (USP Reference Standard), a critical process impurity.

This guide provides a rigorous technical framework for the structural elucidation of TMA. Unlike standard protocols, we focus on the symmetry-driven differentiation between TMA and its lower-methylated analogs, utilizing Nuclear Magnetic Resonance (NMR) dynamics and Mass Spectrometry (MS) fragmentation patterns as self-validating confirmation tools.

Part 1: Structural Context & Pharmacophore Analysis

The adamantane cage is a diamondoid scaffold. Modifications at the bridgehead carbons (1, 3, 5, 7) drastically alter the electronic environment and lipophilicity without compromising the cage's steric bulk.

The Symmetry Argument (vs.)

The most robust method for elucidating TMA is analyzing its symmetry point group compared to Memantine.

- Memantine (3,5-dimethyl): Possesses a plane of symmetry (). The protons at positions 2, 8, 9, 10 are not all chemically equivalent.
- TMA (3,5,7-trimethyl): Possesses a rotation axis passing through C1 and the centroid of the C3-C5-C7 plane (). This renders the three methyl groups chemically equivalent and simplifies the methylene signals into two distinct sets.

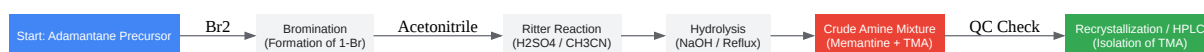
Table 1: Physicochemical Profile & Comparison

Feature	Memantine (Drug Substance)	3,5,7-Trimethyl-1-adamantylamine (TMA)
Formula		
Molecular Weight	179.30 g/mol	193.33 g/mol
Symmetry	(Plane)	(Axis)
Methyl Signals (H)	1 signal (6H)	1 signal (9H)
Bridgehead Carbons	1 quaternary (C1-N), 2 tertiary (C-H), 2 quaternary (C-Me)	1 quaternary (C1-N), 3 quaternary (C-Me)
Role	API (NMDA Antagonist)	Impurity (Related Compound H) / Analog

Part 2: Synthetic Pathway & Impurity Logic

Understanding the origin of TMA is essential for isolation. It typically arises during the synthesis of Memantine if the starting material is over-alkylated (e.g., using 1,3,5-trimethyladamantane instead of 1,3-dimethyladamantane) or via exhaustive methylation conditions.

Workflow Diagram: Synthesis & Isolation Logic



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Figure 1: Synthetic logic flow showing where TMA arises as a side-product or target molecule during adamantane functionalization.

Part 3: Analytical Strategy & Elucidation Protocols

Mass Spectrometry (MS)

Objective: Confirm Molecular Ion and Fragmentation Pattern.

Protocol:

- Method: GC-MS (Electron Impact, 70 eV) or ESI-MS (Positive Mode).
- Observation:
 - Molecular Ion (): Look for 193.1 (Free base) or 194.1 ().
 - Base Peak: In adamantanes, the loss of the amine group or methyls is common. However, the cage is stable.^[2]

- Differentiation: Memantine shows

179.[3] TMA shows

193.[4][5] The shift of +14 Da (one methylene unit, but here specifically a methyl substitution on the cage) is diagnostic.

Nuclear Magnetic Resonance (NMR) - The Gold Standard

Objective: Prove

symmetry.

Experimental Setup:

- Solvent:

(Chloroform-d) is standard.

- Frequency: 400 MHz minimum (600 MHz preferred for resolution of cage couplings).

¹H NMR (Proton) Analysis

Due to the

symmetry, the spectrum is deceptively simple compared to Memantine.

- Methyl Group (

):

- Prediction: A sharp singlet integrating to 9 protons.

- Shift:

ppm.

- Note: In Memantine, this integrates to 6H.[6]

- Cage Methylene Protons (

):

- Set A (C2, C8, C9): These carbons connect the Amine-bearing C1 to the Methyl-bearing C3,5,7. They are chemically equivalent.[\[4\]](#)

- Signal: Broad singlet or doublet (depending on resolution) integrating to 6H.

- Shift:

ppm.

- Set B (C4, C6, C10): These carbons connect the Methyl-bearing carbons to each other. They are chemically equivalent.[\[7\]](#)

- Signal: Broad singlet/doublet integrating to 6H.

- Shift:

ppm.

- Amine Protons (

):

- Signal: Broad singlet (exchangeable with

).

- Shift: Variable (

ppm).

C NMR (Carbon) Analysis

This is the definitive proof of the structure's "tripod" nature.

- C1 (Quaternary, Amine-bearing):

ppm (Deshielded by Nitrogen).

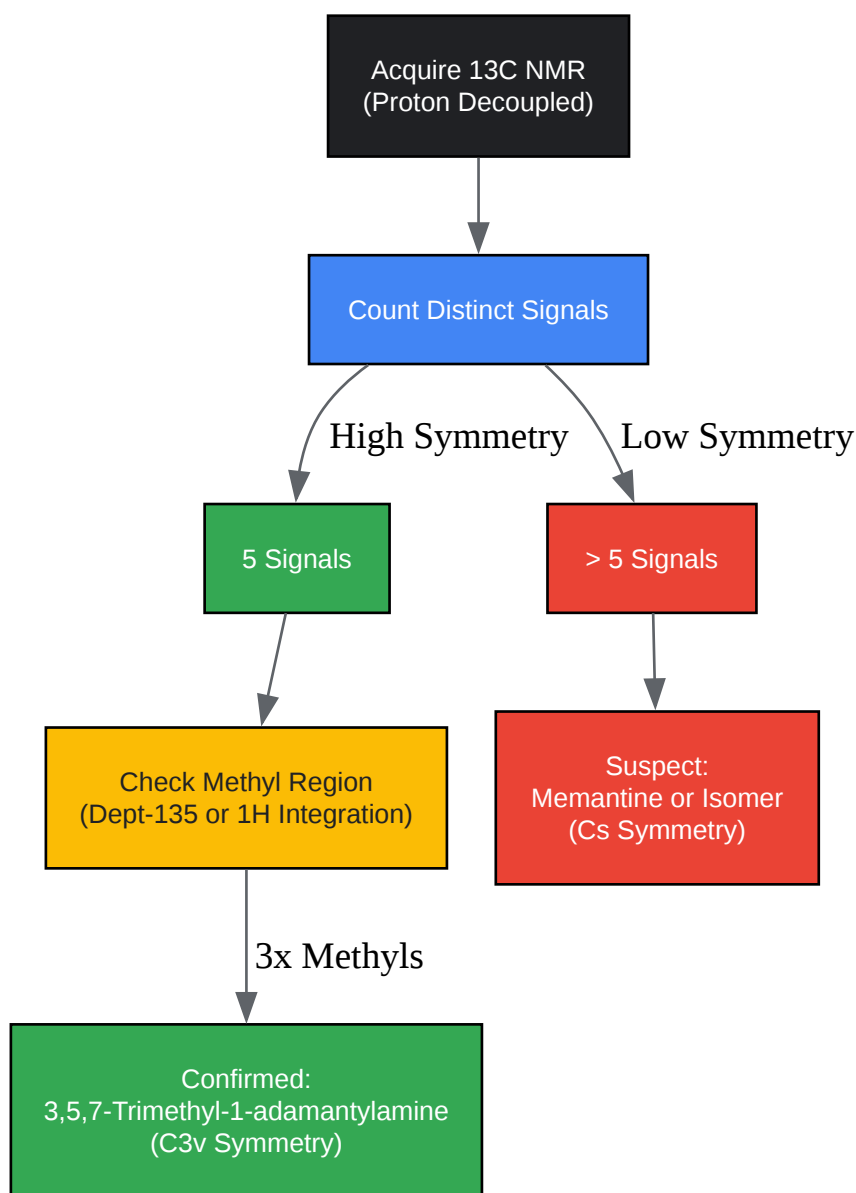
- C3, C5, C7 (Quaternary, Methyl-bearing):

ppm. Crucial: You will see one signal for these three carbons due to symmetry.

- Methylene Bridges (CH₂): Two signals corresponding to the two sets of CH₂ protons described above.
- Methyl Carbons: One signal (ppm).

Total Carbon Signals Expected: Only 5 distinct signals for a molecule with 13 carbons. (Memantine displays more signals due to lower symmetry).

Logic Tree: NMR Decision Matrix



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Figure 2: NMR logic tree for distinguishing TMA from lower-symmetry adamantane analogs.

Part 4: X-Ray Crystallography (Validation)

If the substance is isolated as a hydrochloride salt (TMA-HCl), single-crystal X-ray diffraction (SC-XRD) is the ultimate arbiter of structure.

- Crystal Habit: TMA-HCl typically crystallizes as needles or prisms from ethanol/ether.
- Space Group: Often crystallizes in high-symmetry space groups.

- Key Parameter: The bond lengths between C1-N and the C-C cage bonds will confirm the tetrahedral geometry. The electron density map will clearly show the three methyl groups at the bridgehead positions, distinguishing it from the hydrogen-substituted positions in Memantine.

Part 5: Quality Control & Regulatory Reference

In a pharmaceutical setting, TMA is monitored as Memantine Related Compound H.

HPLC Method for Detection:

- Column: C18 (e.g., Symmetry C18, 4.6 x 150 mm).
- Detection: RI (Refractive Index) or ELSD (Evaporative Light Scattering) is often required because adamantanes lack strong UV chromophores.
- Retention Time: TMA is significantly more lipophilic than Memantine due to the extra methyl group.
 - Prediction:

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